

Personal protective equipment for handling Strontium formate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Strontium formate

Cat. No.: B1222629

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Essential Safety and Handling Guide for Strontium Formate

Disclaimer: A specific Safety Data Sheet (SDS) for **strontium formate** (CAS No. 592-89-2) is not readily available in public databases. The following guidance is based on the known properties of **strontium formate**, general safety protocols for handling strontium compounds, and the specific safety data for sodium formate, a chemically similar compound. This information should be used as a supplement to, not a replacement for, a comprehensive risk assessment conducted by qualified personnel.

Strontium formate ($\text{Sr}(\text{HCOO})_2$) is a white, crystalline, water-soluble solid.^{[1][2]} While it has not been officially classified for its hazards, it is essential to handle it with care to minimize potential risks in a laboratory setting. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **strontium formate**, based on best practices for handling chemical powders.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield to protect against dust particles.
Hand Protection	Chemically resistant gloves (e.g., nitrile or neoprene).
Body Protection	A laboratory coat or chemical-resistant apron to protect against spills.
Respiratory	A NIOSH-approved respirator with a particulate filter is recommended, especially when handling large quantities or when there is a potential for dust generation in poorly ventilated areas.

Operational Plan for Handling Strontium Formate

This section provides a step-by-step guide for the safe handling of **strontium formate** in a laboratory environment.

Preparation and Engineering Controls

- **Ventilation:** Work in a well-ventilated area. The use of a fume hood or other local exhaust ventilation is recommended to minimize inhalation of dust.
- **Emergency Equipment:** Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.
- **Work Area:** Designate a specific area for handling **strontium formate**. Keep the area clean and free of clutter.

Handling Procedures

- **Avoid Dust Formation:** Handle the compound gently to avoid generating dust. Use a scoop or spatula for transferring the powder.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling **strontium formate** and before eating, drinking, or smoking.

- **Avoid Contact:** Prevent contact with eyes, skin, and clothing. In case of contact, follow the first aid measures outlined below.

First Aid Measures

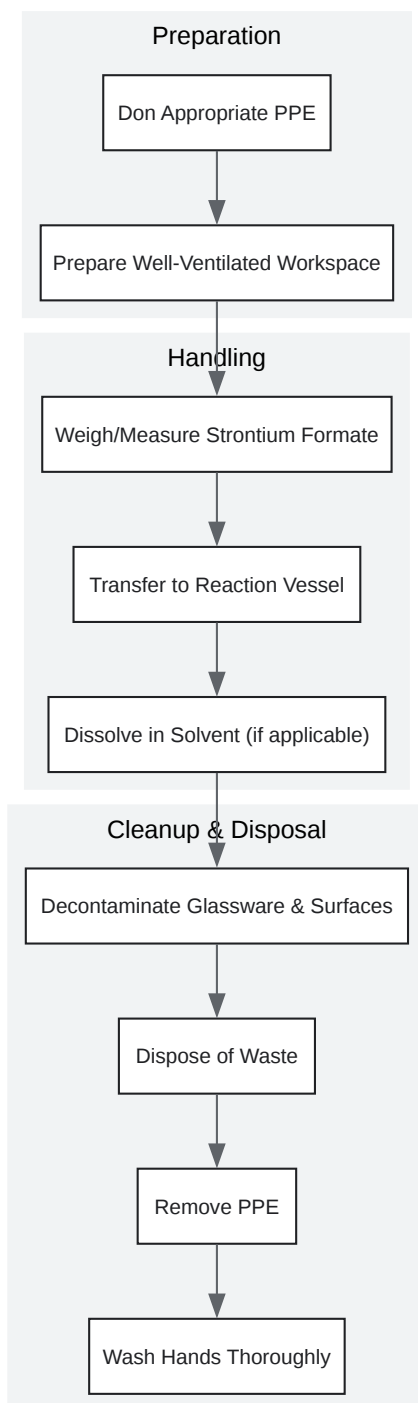
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.
- **Skin Contact:** Remove contaminated clothing and wash the affected skin with soap and water. Seek medical attention if irritation develops.
- **Inhalation:** If dust is inhaled, move the individual to fresh air. If breathing is difficult, provide oxygen and seek medical attention.
- **Ingestion:** Do not induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water. Seek immediate medical attention.

Storage

- **Container:** Store in a tightly sealed, properly labeled container.
- **Conditions:** Keep in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Workflow for Safe Handling of **Strontium Formate**

Workflow for Safe Handling of Strontium Formate



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Caption: A logical workflow for the safe handling of **strontium formate**.

Disposal Plan

Dispose of **strontium formate** waste in accordance with all applicable federal, state, and local environmental regulations.

- **Waste Collection:** Collect waste **strontium formate** and any contaminated materials (e.g., paper towels, gloves) in a designated, labeled, and sealed container.
- **Chemical Waste Disposal:** Do not dispose of **strontium formate** down the drain or in the general trash. It should be disposed of as chemical waste through your institution's environmental health and safety (EHS) office.
- **Container Disposal:** Empty containers should be rinsed thoroughly with a suitable solvent before disposal. The rinsate should be collected and treated as chemical waste.

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References

- 1. Buy Strontium formate | 592-89-2 [smolecule.com]
- 2. Strontium Formate [drugfuture.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Strontium formate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222629#personal-protective-equipment-for-handling-strontium-formate]

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